

# Luteolin 7-glucuronide: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Luteolin 7-glucuronide

Cat. No.: B191770

[Get Quote](#)

FOR IMMEDIATE RELEASE

Wuhan, China – November 25, 2025 – This technical guide provides an in-depth overview of **Luteolin 7-glucuronide**, a flavonoid with significant anti-inflammatory and antioxidant properties. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of this natural compound.

## Core Compound Specifications

**Luteolin 7-glucuronide**, a flavone glycoside, is a subject of growing interest in pharmacological research.<sup>[1]</sup> Key identifiers and properties are summarized below.

Property	Value	Source(s)
CAS Number	29741-10-4	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>21</sub> H <sub>18</sub> O <sub>12</sub>	
Molecular Weight	462.36 g/mol	
Alternate Names	Luteolin-7-O-glucuronide, Luteolin 7-O-beta-D-glucuronopyranoside	
Physical Description	Yellow powder	
Solubility	DMSO, Pyridine, Methanol, Ethanol	

## Biological Activity and Mechanism of Action

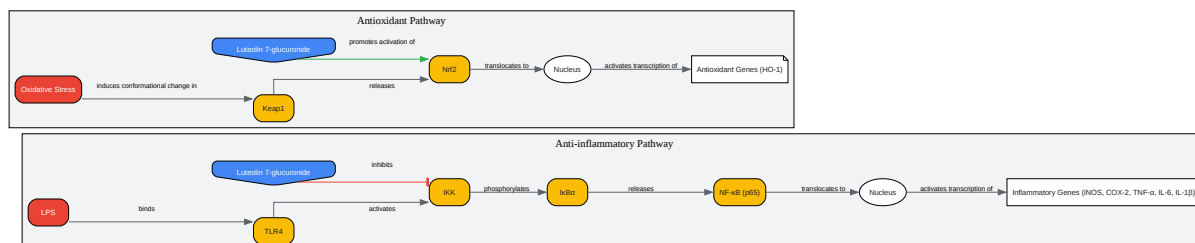
**Luteolin 7-glucuronide** exhibits potent anti-inflammatory and antioxidant activities. Its primary mechanism of action involves the modulation of key signaling pathways in response to inflammatory stimuli, such as lipopolysaccharide (LPS).

### Anti-inflammatory Effects

In macrophage cell lines such as RAW 264.7, **Luteolin 7-glucuronide** has been shown to inhibit the production of pro-inflammatory mediators. This is achieved through the downregulation of the Nuclear Factor-kappa B (NF-κB) signaling pathway. Specifically, it inhibits the degradation of IκBα, preventing the nuclear translocation of the p65 subunit of NF-κB. This, in turn, suppresses the expression of inflammatory enzymes like inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2), and pro-inflammatory cytokines including Interleukin-6 (IL-6), Interleukin-1β (IL-1β), and Tumor Necrosis Factor-alpha (TNF-α).

### Antioxidant Effects

The antioxidant properties of **Luteolin 7-glucuronide** are mediated through the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. By promoting the nuclear translocation of Nrf2, it enhances the expression of antioxidant enzymes such as heme oxygenase-1 (HO-1).



[Click to download full resolution via product page](#)

Caption: Signaling pathways modulated by **Luteolin 7-glucuronide**.

## Experimental Protocols

This section details the methodologies for key experiments to evaluate the bioactivity of **Luteolin 7-glucuronide**.

## Cell Culture and Treatment

The murine macrophage cell line RAW 264.7 is a standard model for in vitro inflammation studies.

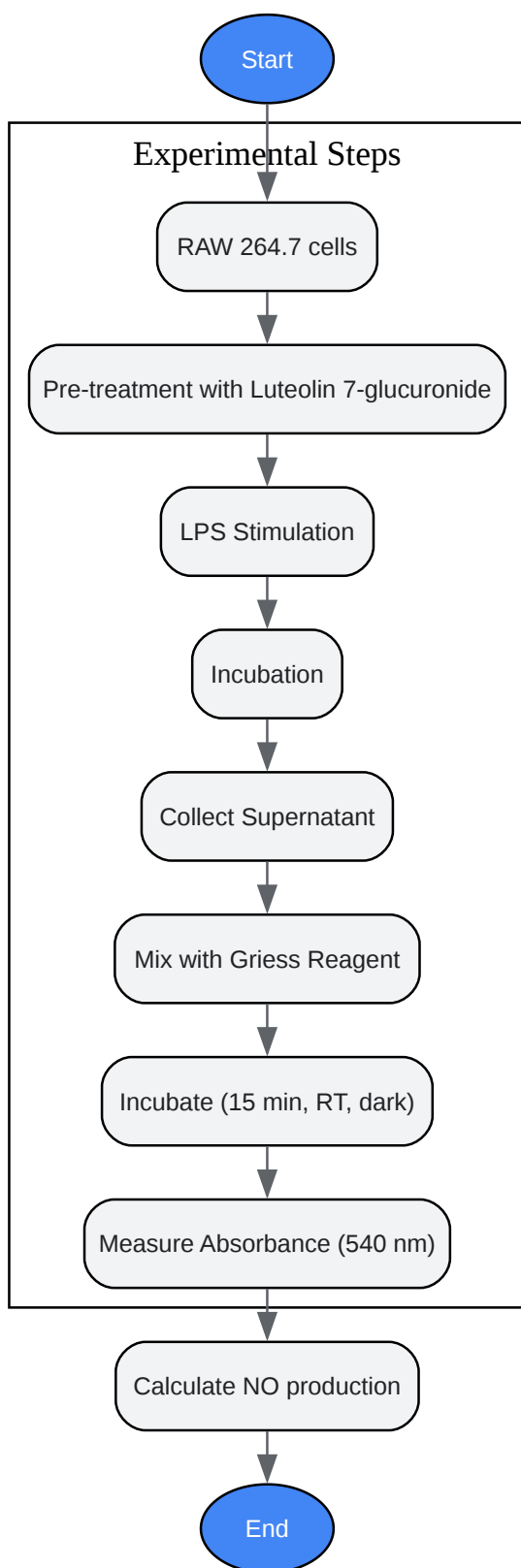
- Cell Culture: RAW 264.7 cells are cultured in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin. Cells are maintained at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.

- **LPS Stimulation:** To induce an inflammatory response, RAW 264.7 cells are stimulated with lipopolysaccharide (LPS). A typical concentration used is 1 µg/mL.
- **Luteolin 7-glucuronide Treatment:** Cells are pre-treated with varying concentrations of **Luteolin 7-glucuronide** for a specified period (e.g., 2 hours) before LPS stimulation.

## Nitric Oxide (NO) Production Assay (Griess Assay)

This assay measures the accumulation of nitrite, a stable metabolite of NO, in the cell culture supernatant.

- **Sample Collection:** After treatment with **Luteolin 7-glucuronide** and/or LPS, collect the cell culture supernatant.
- **Griess Reagent Preparation:** The Griess reagent is a mixture of 1% sulfanilamide in 5% phosphoric acid and 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride in water.
- **Reaction:** Mix equal volumes of the cell supernatant and the Griess reagent.
- **Incubation:** Incubate the mixture at room temperature for 10-15 minutes, protected from light.
- **Measurement:** Measure the absorbance at 540 nm using a microplate reader. The concentration of nitrite is determined from a sodium nitrite standard curve.



[Click to download full resolution via product page](#)

Caption: Workflow for the Griess assay to measure nitric oxide production.

## Western Blot Analysis

This technique is used to detect the protein levels of key components in the NF- $\kappa$ B and Nrf2 signaling pathways.

- **Protein Extraction:** Lyse the treated cells and quantify the protein concentration.
- **SDS-PAGE:** Separate the protein lysates by sodium dodecyl-sulfate polyacrylamide gel electrophoresis.
- **Transfer:** Transfer the separated proteins to a polyvinylidene difluoride (PVDF) membrane.
- **Blocking:** Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk in Tris-buffered saline with Tween 20) to prevent non-specific antibody binding.
- **Primary Antibody Incubation:** Incubate the membrane with primary antibodies specific for the target proteins (e.g., phospho-p65, iNOS, COX-2, Nrf2, HO-1, and a loading control like  $\beta$ -actin).
- **Secondary Antibody Incubation:** Incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody.
- **Detection:** Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.

## Quantitative Real-Time PCR (qRT-PCR)

qRT-PCR is employed to measure the mRNA expression levels of inflammatory genes.

- **RNA Extraction:** Isolate total RNA from the treated cells.
- **cDNA Synthesis:** Reverse transcribe the RNA into complementary DNA (cDNA).
- **PCR Amplification:** Perform real-time PCR using gene-specific primers for iNOS, COX-2, TNF- $\alpha$ , IL-6, IL-1 $\beta$ , and a housekeeping gene (e.g., GAPDH or  $\beta$ -actin) for normalization.
- **Data Analysis:** Analyze the relative gene expression using the  $\Delta\Delta C_t$  method.

## DPPH Radical Scavenging Assay

This assay assesses the free radical scavenging activity of **Luteolin 7-glucuronide**.

- **DPPH Solution:** Prepare a solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol.
- **Reaction Mixture:** Mix the DPPH solution with various concentrations of **Luteolin 7-glucuronide**.
- **Incubation:** Incubate the mixture in the dark at room temperature for a specified time (e.g., 30 minutes).
- **Measurement:** Measure the absorbance of the solution at 517 nm. A decrease in absorbance indicates radical scavenging activity.
- **Calculation:** The percentage of radical scavenging activity is calculated relative to a control without the antioxidant.

## Conclusion

**Luteolin 7-glucuronide** demonstrates significant potential as a therapeutic agent due to its potent anti-inflammatory and antioxidant properties. The experimental protocols outlined in this guide provide a framework for researchers to further investigate its mechanisms of action and explore its applications in drug discovery and development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. selleckchem.com [selleckchem.com]
2. Luteolin-7-O-glucuronide | CAS:29741-10-4 | Manufacturer ChemFaces [chemfaces.com]
3. Luteolin 7-glucuronide | 29741-10-4 | Benchchem [benchchem.com]
4. Luteolin-7-O-b- D -glucuronide primary reference standard 29741-10-4 [sigmaaldrich.com]

- 5. Luteolin-7-O-Glucuronide | CAS No- 29741-10-4 | Simson Pharma Limited [simsonpharma.com]
- To cite this document: BenchChem. [Luteolin 7-glucuronide: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191770#luteolin-7-glucuronide-cas-number-and-molecular-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)